

A Comprehensive Technical Guide to the Physicochemical Properties of 2-(Dodecylamino)ethanol

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Compound of Interest

Compound Name: 2-(Dodecylamino)ethanol

Cat. No.: B100219

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Introduction

2-(Dodecylamino)ethanol is a long-chain amino alcohol that has garnered significant interest in various scientific and industrial fields. Its amphiphilic nature, possessing both a hydrophilic amino-ethanol head and a hydrophobic dodecyl tail, makes it an effective surfactant. This dual characteristic is central to its applications in areas such as the formulation of detergents, personal care products, and as a corrosion inhibitor. In the realm of biomedical research, its ability to interact with cell membranes has led to investigations into its potential as a component in drug delivery systems and as an antimicrobial agent. This technical guide provides an in-depth overview of the core physicochemical properties of **2-(Dodecylamino)ethanol**, detailed experimental protocols for their determination, and a visualization of a key experimental workflow.

Physicochemical Properties of 2-(Dodecylamino)ethanol

The fundamental physicochemical characteristics of **2-(Dodecylamino)ethanol** are summarized in the table below. These properties are crucial for understanding its behavior in various systems and for its application in research and development.

Property	Value	Source(s)
Molecular Formula	C14H31NO	[1]
Molecular Weight	229.40 g/mol	[2]
CAS Number	16613-87-9	[1][3]
Boiling Point	341.2°C at 760 mmHg	[4]
Density	Approximately 0.862 g/cm ³	[4]
Vapor Pressure	5.39E-06 mmHg at 25°C	[4]
Hydrogen Bond Donor Count	2	[4]
Hydrogen Bond Acceptor Count	2	[4]
Rotatable Bond Count	13	[4]

Experimental Protocols

Accurate determination of physicochemical properties is paramount for the reliable application of any chemical compound. The following sections detail the methodologies for key experiments relevant to **2-(Dodecylamino)ethanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Distillation Method

- **Apparatus Setup:** A simple distillation apparatus is assembled, which includes a round-bottom flask, a heating mantle or sand bath, a condenser, a thermometer, and a collection flask.[5]
- **Sample Preparation:** A known volume of **2-(Dodecylamino)ethanol** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.

- **Heating:** The sample is gradually heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the substance.^[6] It is crucial that the thermometer bulb is positioned correctly, just below the side arm of the distillation head, to accurately measure the temperature of the vapor.
- **Pressure Correction:** The atmospheric pressure is recorded, as the boiling point is dependent on pressure. If the pressure is not at 760 mmHg, a correction may be necessary.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- **Apparatus:** A pycnometer (a flask with a specific, accurately known volume) and an analytical balance are required.^[7]
- **Measurement of Empty Pycnometer Mass:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on the analytical balance.
- **Measurement of Pycnometer Mass with Sample:** The pycnometer is filled with **2-(Dodecylamino)ethanol**, ensuring no air bubbles are present. The mass of the filled pycnometer is then measured.
- **Measurement of Pycnometer Mass with a Reference Liquid:** The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water). The mass is then measured.
- **Calculation:** The density of **2-(Dodecylamino)ethanol** is calculated using the following formula: $\text{Density of Sample} = (\text{Mass of Sample} / \text{Mass of Reference Liquid}) * \text{Density of Reference Liquid}$ ^[7]

Determination of Critical Micelle Concentration (CMC)

The CMC is the concentration of a surfactant above which micelles form and all additional surfactants added to the system will form micelles.[4]

Methodology: Surface Tension Measurement

- **Principle:** The surface tension of a surfactant solution decreases as the concentration of the surfactant increases. Once the CMC is reached, the surface tension remains relatively constant because the interface is saturated with surfactant molecules, and any additional surfactant molecules form micelles in the bulk solution.[4][8]
- **Apparatus:** A tensiometer (e.g., a Du Noüy ring tensiometer or a Wilhelmy plate tensiometer) is used to measure the surface tension.
- **Sample Preparation:** A series of solutions of **2-(Dodecylamino)ethanol** in a suitable solvent (typically water) are prepared at various concentrations.[4]
- **Measurement:** The surface tension of each solution is measured using the tensiometer.
- **Data Analysis:** The surface tension values are plotted against the logarithm of the surfactant concentration. The plot will show a sharp break or inflection point. The concentration at this inflection point is the CMC.[8]

Experimental Workflow Visualization

The following diagram illustrates the experimental workflow for determining the Critical Micelle Concentration (CMC) of **2-(Dodecylamino)ethanol** using the surface tension method.

Caption: Workflow for CMC determination by surface tension measurement.

Conclusion

This technical guide has provided a detailed overview of the physicochemical properties of **2-(Dodecylamino)ethanol**, along with standardized experimental protocols for their determination. The data and methodologies presented are essential for researchers and professionals working with this versatile compound, enabling a deeper understanding of its behavior and facilitating its effective application in various scientific and industrial contexts. The

amphiphilic nature of **2-(Dodecylamino)ethanol**, quantified by properties such as its CMC, underpins its utility as a surfactant and its potential in advanced applications like drug delivery.

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